

Bis(4-chlorophenyl) Phosphorochloridate: Technical Safety & Application Guide

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name:	<i>Bis(4-chlorophenyl) phosphorochloridate</i>
CAS No.:	15074-53-0
Cat. No.:	B3366903

[Get Quote](#)

Document Control:

- Target Compound: **Bis(4-chlorophenyl) phosphorochloridate**[\[1\]](#)
- CAS Registry Number: 15074-53-0[\[1\]](#)
- Role: Senior Application Scientist
- Version: 1.0 (Research Grade)

Executive Summary

Bis(4-chlorophenyl) phosphorochloridate (BCPC) is a highly reactive organophosphorus intermediate used primarily to introduce phosphate moieties into biological molecules under mild conditions. Distinguished by the electron-withdrawing chlorine substituents on the phenyl rings, BCPC exhibits enhanced electrophilicity at the phosphorus center compared to unsubstituted diphenyl phosphorochloridate. This property makes it an invaluable reagent for the synthesis of nucleotide prodrugs, phosphate triesters, and activated carboxylic acid derivatives.

However, its utility comes with significant hazards. As a phosphorochloridate, it is corrosive, moisture-sensitive, and releases hydrogen chloride (HCl) upon contact with water. This guide

synthesizes critical safety data with practical application protocols to ensure rigorous experimental control.

Chemical Identity & Physicochemical Profile

The following table consolidates the essential chemical data. Note that while specific experimental boiling points for this derivative are rare in open literature, they are estimated based on structural analogs (e.g., Diphenyl phosphorochloridate).

Property	Specification
Chemical Name	Bis(4-chlorophenyl) phosphorochloridate
Synonyms	p-Chlorophenyl chlorophosphate; Phosphorochloridic acid, bis(4-chlorophenyl) ester
CAS Number	15074-53-0
Molecular Formula	C ₁₂ H ₈ Cl ₃ O ₃ P
Molecular Weight	337.52 g/mol
Physical State	Viscous liquid or low-melting solid (Ambient)
Solubility	Soluble in DCM, THF, Pyridine, Acetonitrile; Reacts with Water/Alcohols
Reactivity	High moisture sensitivity; Hydrolyzes to HCl and Bis(4-chlorophenyl) phosphate
Storage	2–8°C, under Argon/Nitrogen (Inert atmosphere)

Hazard Identification & Toxicology (GHS Standards)

The primary hazard stems from the P-Cl bond, which is highly susceptible to nucleophilic attack by water (hydrolysis) or biological tissue.

Mechanism of Toxicity

- **Corrosivity:** Upon contact with mucosal membranes (eyes, respiratory tract) or skin, BCPC hydrolyzes rapidly, releasing hydrochloric acid (HCl) and bis(4-chlorophenyl) phosphate. The exothermic nature of this reaction causes immediate thermal and chemical burns.
- **Enzyme Inhibition:** Like many organophosphates, BCPC has the potential to phosphorylate serine residues in active sites of enzymes (e.g., esterases), though its bulky aryl groups make it less potent than nerve agents. However, strict precautions against systemic absorption are mandatory.

GHS Classification

- **Skin Corrosion/Irritation:** Category 1B (Causes severe skin burns and eye damage).
- **Serious Eye Damage:** Category 1.
- **Acute Toxicity (Oral/Inhalation):** Category 4 (Harmful if swallowed or inhaled).
- **Specific Target Organ Toxicity (Single Exposure):** Category 3 (Respiratory irritation).

Safe Handling & Engineering Controls

Core Directive: Treat BCPC as a moisture-intolerant corrosive. All manipulations must exclude atmospheric moisture to prevent degradation and HCl evolution.

Engineering Controls

- **Primary Containment:** Handle exclusively in a fume hood or glovebox.
- **Inert Atmosphere:** Use standard Schlenk techniques. Reagents should be stored and transferred under dry Nitrogen () or Argon ().
- **Glassware:** Oven-dried glassware (>120°C) is required.

Personal Protective Equipment (PPE)

- **Gloves:** Double-gloving recommended. Nitrile (0.11 mm) is sufficient for splash protection; Laminate film (Silver Shield) is required for prolonged handling.
- **Eye Protection:** Chemical splash goggles AND a face shield. Standard safety glasses are insufficient for corrosive liquids.
- **Respiratory:** If fume hood containment is breached, use a full-face respirator with ABEK (Acid Gas/Organic Vapor) cartridges.

Synthesis & Reaction Mechanism

Preparation of the Reagent

BCPC is typically synthesized by the reaction of phosphorus oxychloride (

) with 4-chlorophenol. The stoichiometry must be controlled to prevent the formation of the tri-ester.

Reaction:

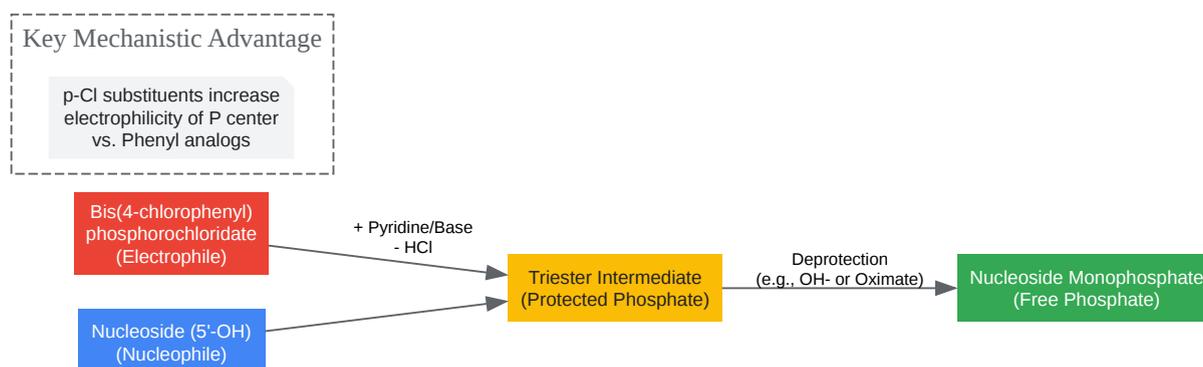
Mechanism of Phosphorylation

The utility of BCPC lies in the "Phosphorylation-Deprotection" strategy. The electron-withdrawing chlorine atoms make the phosphorus center more electrophilic, facilitating rapid attack by nucleophiles (e.g., the 5'-OH of a nucleoside).

Workflow Logic:

- **Activation:** The P-Cl bond is displaced by the target alcohol (ROH).
- **Protection:** The bis(4-chlorophenyl) group masks the phosphate negative charges, allowing the molecule to cross cell membranes (in prodrug strategies) or preventing side reactions.
- **Deprotection:** The aryl groups are removed (usually via alkaline hydrolysis or transesterification with oximate ions) to reveal the free phosphate.

Visualization: Phosphorylation Workflow



[Click to download full resolution via product page](#)

Figure 1: Reaction pathway for nucleoside phosphorylation using **Bis(4-chlorophenyl) phosphorochloridate**. The p-chloro substituents enhance the reaction rate.

Experimental Protocol: Nucleoside Phosphorylation

Objective: Synthesis of a 5'-protected nucleoside monophosphate.

Reagents:

- Nucleoside (dried in vacuo over).
- **Bis(4-chlorophenyl) phosphorochloridate** (1.2 equiv).
- N-Methylimidazole (NMI) or Pyridine (Solvent/Base).
- Dichloromethane (DCM), anhydrous.[2]

Step-by-Step Methodology:

- Preparation: Flame-dry a round-bottom flask equipped with a magnetic stir bar and rubber septum under Argon flow.

- **Dissolution:** Dissolve the nucleoside (1.0 mmol) in anhydrous Pyridine (5 mL) or DCM/NMI mixture. Cool to 0°C in an ice bath.
- **Addition:** Add **Bis(4-chlorophenyl) phosphorochloridate** (1.2 mmol, ~405 mg) dropwise via syringe.
 - **Scientific Rationale:** Slow addition at low temperature prevents exotherms and minimizes poly-phosphorylation side products.
- **Reaction:** Stir at 0°C for 30 minutes, then allow to warm to room temperature. Monitor via TLC (Silica, MeOH:DCM 1:9).
 - **Validation:** The starting material (lower R_f) should disappear, replaced by the less polar triester.
- **Quenching:** Add 1 mL of water to hydrolyze excess phosphorochloridate. Stir for 10 minutes.
- **Extraction:** Dilute with DCM (50 mL), wash with saturated (2x) and Brine (1x). Dry organic layer over .
- **Purification:** Concentrate in vacuo and purify via flash column chromatography.

Emergency Response & Waste Disposal

Spill Management

- **Evacuate:** Clear the immediate area.
- **PPE:** Don full PPE (Goggles, Face Shield, Nitrile/Silver Shield gloves).
- **Neutralization:** Cover the spill with a mixture of Sodium Carbonate () and clay absorbent (vermiculite).
 - **Chemistry:**
neutralizes the HCl generated by hydrolysis.

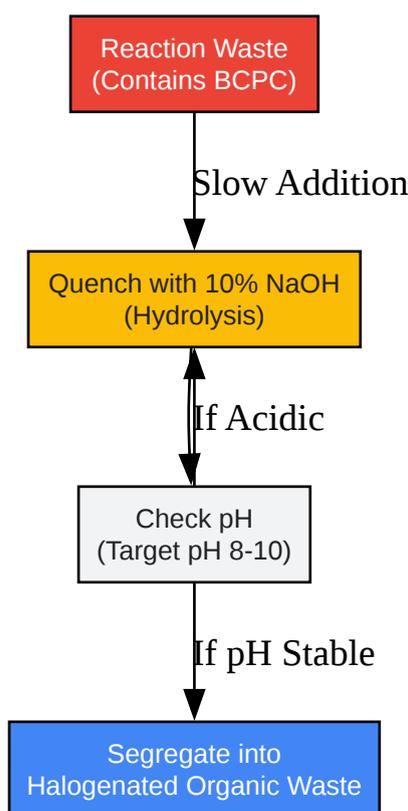
- Cleanup: Scoop into a hazardous waste container labeled "Corrosive - Organophosphorus".

Decontamination of Glassware

Rinse glassware with a 10% Sodium Hydroxide (

) solution (or ethanolic KOH) to fully hydrolyze any residual chloridate into the inert phosphate salt before washing with water.

Disposal Workflow



[Click to download full resolution via product page](#)

Figure 2: Safe disposal workflow for **Bis(4-chlorophenyl) phosphorochloridate** residues.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 160627, **Bis(4-chlorophenyl) phosphorochloridate**. Retrieved from [\[Link\]](#)

- Hwang, Y., & Cole, P. A. (2004). Efficient Synthesis of Phosphorylated Prodrugs with Bis(POM)-phosphoryl Chloride. (Contextual reference for phosphorochloridate usage in prodrugs). Journal of Organic Chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. wap.guidechem.com](http://wap.guidechem.com) [wap.guidechem.com]
- [2. orca.cardiff.ac.uk](http://orca.cardiff.ac.uk) [orca.cardiff.ac.uk]
- To cite this document: BenchChem. [Bis(4-chlorophenyl) Phosphorochloridate: Technical Safety & Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3366903#bis-4-chlorophenyl-phosphorochloridate-msds-and-safety-data-sheet>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com